

Technical Support Center: Pyraclostrobin Solubility for In Vitro Assays

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Compound of Interest

Compound Name: *Pyraclostrobin*

Cat. No.: *B128455*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the solubility of **pyraclostrobin** for in vitro assays.

Frequently Asked Questions (FAQs)

Q1: What are the general solubility properties of **pyraclostrobin**?

A1: **Pyraclostrobin** is a white to light beige crystalline solid.^{[1][2]} It is characterized by low solubility in water and higher solubility in various organic solvents.^{[1][2][3][4]}

Q2: In which organic solvents is **pyraclostrobin** soluble?

A2: **Pyraclostrobin** is soluble in a range of organic solvents. Dimethyl sulfoxide (DMSO) is a common choice for preparing stock solutions due to its high solubilizing capacity for **pyraclostrobin**.^{[3][5][6]} Other suitable organic solvents include ethanol, dimethylformamide (DMF), acetone, ethyl acetate, acetonitrile, dichloromethane, and toluene.^{[2][3]}

Q3: What is the solubility of **pyraclostrobin** in water?

A3: **Pyraclostrobin** has a very low solubility in water, reported to be approximately 1.9 mg/L at 20°C.^{[1][2][4][7]} Another source indicates a water solubility of 2.7 mg/L at 20°C and pH 7.^[8]

Troubleshooting Guide

Q4: My **pyraclostrobin** is precipitating when I add it to my aqueous cell culture medium. What can I do?

A4: Precipitation upon addition to aqueous media is a common issue due to the low aqueous solubility of **pyraclostrobin**. Here are several troubleshooting steps:

- Decrease the final concentration: The most straightforward solution is to lower the final concentration of **pyraclostrobin** in your assay.
- Increase the solvent concentration: You can try increasing the percentage of the organic solvent (e.g., DMSO) in the final culture medium. However, it is crucial to first determine the tolerance of your cell line to the solvent, as high concentrations can be toxic.[\[9\]](#)
- Use a co-solvent system: Employing a mixture of solvents can enhance solubility. For instance, a combination of DMSO and Pluronic F-68 or other surfactants can help maintain **pyraclostrobin** in solution.[\[10\]](#)
- pH adjustment: The solubility of some compounds can be influenced by pH.[\[11\]](#)[\[12\]](#) While **pyraclostrobin**'s solubility is relatively stable between pH 5 and 7, investigating slight pH modifications of your media (within the physiological tolerance of your cells) might be beneficial.[\[7\]](#)[\[13\]](#)
- Sonication: After dilution, briefly sonicating the solution can help to dissolve any small precipitates that may have formed.[\[6\]](#)
- Warm the medium: Gently warming the cell culture medium to 37°C before adding the **pyraclostrobin** stock solution can sometimes help to prevent immediate precipitation.

Q5: I am observing crystal formation in my stock solution. How can I prevent this?

A5: Crystal formation in the stock solution, especially after storage, can occur if the compound's solubility limit is exceeded or due to temperature fluctuations.

- Ensure the stock is fully dissolved: When preparing the stock solution, ensure the **pyraclostrobin** is completely dissolved. This can be aided by gentle warming and vortexing.

- Store at the correct temperature: Store the stock solution at the recommended temperature, typically -20°C, to maintain its stability.[\[3\]](#) Avoid repeated freeze-thaw cycles.[\[14\]](#)
- Use freshly prepared solutions: Whenever possible, use freshly prepared stock solutions for your experiments to ensure consistency and avoid issues with precipitation.

Data Presentation

Table 1: Solubility of **Pyraclostrobin** in Various Solvents

Solvent	Solubility	Temperature	Reference
Water	1.9 mg/L	20°C	[1] [2] [4] [7]
Water (pH 7)	2.7 mg/L	20°C	[8]
Dimethyl Sulfoxide (DMSO)	~30 mg/mL	Not Specified	[3]
Dimethyl Sulfoxide (DMSO)	100 mg/mL	Not Specified	[6]
Dimethyl Sulfoxide (DMSO)	250 mg/mL	Not Specified	[5] [15]
Dimethylformamide (DMF)	~30 mg/mL	Not Specified	[3]
Ethanol	~10 mg/mL	Not Specified	[3]
Methanol	100.8 g/L	20°C	[2]
Acetone	>500 g/L	20°C	[2]
Ethyl Acetate	>500 g/L	20°C	[2]
Acetonitrile	>500 g/L	20°C	[2]
Dichloromethane	>500 g/L	20°C	[2]
Toluene	>500 g/L	20°C	[2]
n-Heptane	3.7 g/L	20°C	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Pyraclostrobin** Stock Solution in DMSO

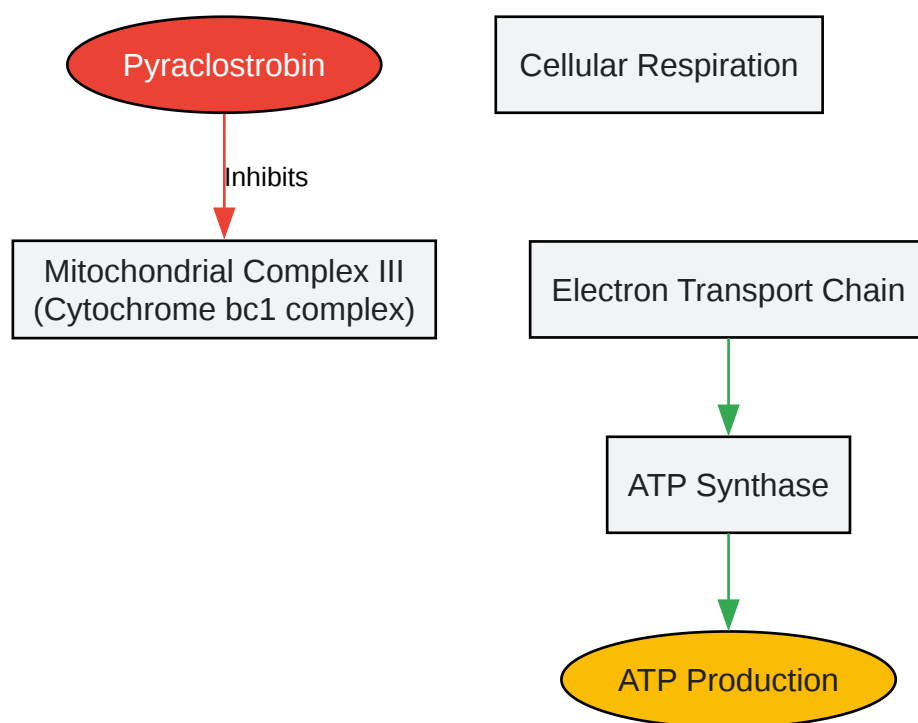
- Materials:
 - **Pyraclostrobin** (solid, purity $\geq 95\%$)[3]
 - Dimethyl sulfoxide (DMSO), cell culture grade
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Calibrated analytical balance
- Procedure:
 1. Calculate the required mass of **pyraclostrobin** for your desired volume and concentration. The molecular weight of **pyraclostrobin** is 387.8 g/mol .[3][16] For 1 mL of a 10 mM stock solution, you will need 3.878 mg of **pyraclostrobin**.
 2. Weigh the calculated amount of **pyraclostrobin** accurately using an analytical balance and transfer it to a sterile microcentrifuge tube.
 3. Add the desired volume of DMSO to the tube.
 4. Vortex the solution vigorously until the **pyraclostrobin** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.[6]
 5. Visually inspect the solution to ensure there are no visible particles.
 6. Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.[3]

Protocol 2: Dilution of **Pyraclostrobin** Stock Solution for In Vitro Assays

- Materials:
 - 10 mM **Pyraclostrobin** stock solution in DMSO

- Pre-warmed (37°C) cell culture medium
- Sterile microcentrifuge tubes or multi-well plates
- Procedure:
 1. Thaw an aliquot of the 10 mM **pyraclostrobin** stock solution at room temperature.
 2. Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations for your experiment.
 3. It is recommended to perform dilutions in a stepwise manner to minimize precipitation. For example, to achieve a 10 μ M final concentration from a 10 mM stock, first dilute the stock 1:10 in media (to 1 mM), then 1:10 again (to 100 μ M), and finally 1:10 to reach 10 μ M.
 4. After each dilution step, gently mix the solution by pipetting up and down. Avoid vigorous vortexing which can cause shearing of cells if they are present.
 5. Visually inspect the final diluted solutions for any signs of precipitation before adding them to your cells. If precipitation is observed, refer to the troubleshooting guide.

Visualizations



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References

- 1. Pyraclostrobin (Ref: BAS 500F) [sitem.herts.ac.uk]
- 2. Pyraclostrobin [agrocarechem.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. ijream.org [ijream.org]

- 5. Pyraclostrobin | 175013-18-0 [chemicalbook.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Pyraclostrobin: Enhancing Crop Protection and Yield - HEBEN [hb-p.com]
- 8. downloads.regulations.gov [downloads.regulations.gov]
- 9. researchgate.net [researchgate.net]
- 10. ijmsdr.org [ijmsdr.org]
- 11. Advancement in Solubilization Approaches: A Step towards Bioavailability Enhancement of Poorly Soluble Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 12. ijpbr.in [ijpbr.in]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Pyraclostrobin | Antibacterial | Antifungal | TargetMol [targetmol.com]
- 16. Pyraclostrobin | C₁₉H₁₈ClN₃O₄ | CID 6422843 - PubChem [pubchem.ncbi.nlm.nih.gov]
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